

An In-depth Technical Guide to Isocolumbin: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Isocolumbin*

Cat. No.: *B10789591*

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Introduction

Isocolumbin, a clerodane diterpenoid lactone, is a natural product found in several plant species, notably from the Menispermaceae family, including *Jateorhiza palmata* (colombo root) and *Tinospora* species. It is an isomer of the more extensively studied columbin. **Isocolumbin** has garnered interest in the scientific community for its potential therapeutic properties, including anti-inflammatory and antimicrobial activities. This technical guide provides a comprehensive overview of the physical and chemical properties of **Isocolumbin**, detailed experimental protocols for its isolation and characterization, and an exploration of its known biological activities and underlying signaling pathways.

Physical and Chemical Properties

Isocolumbin is a crystalline solid with the molecular formula $C_{20}H_{22}O_6$ and a molecular weight of approximately 358.39 g/mol. [1][2] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties of Isocolumbin

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₂₂ O ₆	[1][2]
Molecular Weight	358.39 g/mol	[1]
Appearance	Powder	
Melting Point	190 °C	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Table 2: Spectroscopic Data of Isocolumbin

Spectroscopic Technique	Key Data Points	Reference(s)
Mass Spectrometry (ESI-MS/MS)	[M-H] ⁻ ion at m/z 357.13326. Fragmentation yields characteristic ions.	
¹ H NMR	Data not fully available in searched literature.	
¹³ C NMR	Data not fully available in searched literature.	
Infrared (IR) Spectroscopy	Data not fully available in searched literature.	

Experimental Protocols

Isolation and Purification of Isocolumbin

Isocolumbin is typically isolated from plant materials through a series of extraction and chromatographic steps. The following is a generalized protocol based on methods described for the isolation of diterpenoids from plant sources.

1. Plant Material and Extraction:

- Dried and powdered plant material (e.g., roots of *Jateorhiza palmata* or stems of *Tinospora sagittata*) is subjected to extraction with a suitable organic solvent, most commonly ethanol or methanol, at room temperature for an extended period or through Soxhlet extraction.
- The resulting crude extract is then concentrated under reduced pressure to yield a viscous residue.

2. Chromatographic Purification:

- Column Chromatography: The crude extract is subjected to column chromatography on silica gel, MCI gel, or Rp-8 as the stationary phase.
- A gradient elution system is employed, starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with solvents like ethyl acetate and methanol.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC) for the presence of **Isocolumbin**.
- Fractions containing the compound of interest are pooled and concentrated.
- Further Purification: For higher purity, repeated column chromatography or preparative High-Performance Liquid Chromatography (HPLC) may be necessary.

3. Characterization:

- The purified **Isocolumbin** is characterized using various spectroscopic techniques, including Mass Spectrometry (MS), Nuclear Magnetic Resonance (^1H NMR and ^{13}C NMR), and Infrared (IR) Spectroscopy to confirm its structure and purity.

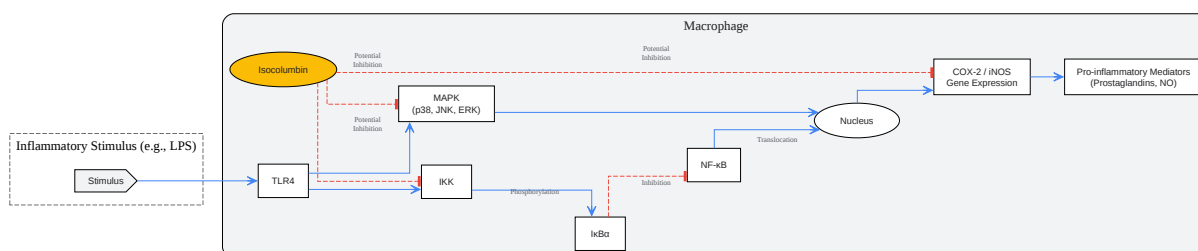
Biological Activities and Signaling Pathways

Isocolumbin has demonstrated promising anti-inflammatory and antimicrobial properties.

Anti-inflammatory Activity

The anti-inflammatory mechanism of **Isocolumbin** is believed to be similar to its isomer, columbin. Studies on columbin suggest that its anti-inflammatory effects are mediated through the inhibition of key inflammatory enzymes and signaling pathways.

- **Inhibition of Cyclooxygenase-2 (COX-2) and Nitric Oxide (NO):** Columbin has been shown to inhibit the activity of COX-2, an enzyme responsible for the production of pro-inflammatory prostaglandins. It also inhibits the production of nitric oxide, a signaling molecule involved in inflammation. It is hypothesized that **Isocolumbin** shares this mechanism of action.
- **NF- κ B and MAPK Signaling Pathways:** The Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways are central regulators of inflammation. While direct evidence for **Isocolumbin** is still emerging, many natural anti-inflammatory compounds exert their effects by modulating these pathways. The potential inhibitory effect of **Isocolumbin** on these pathways is a key area of ongoing research.

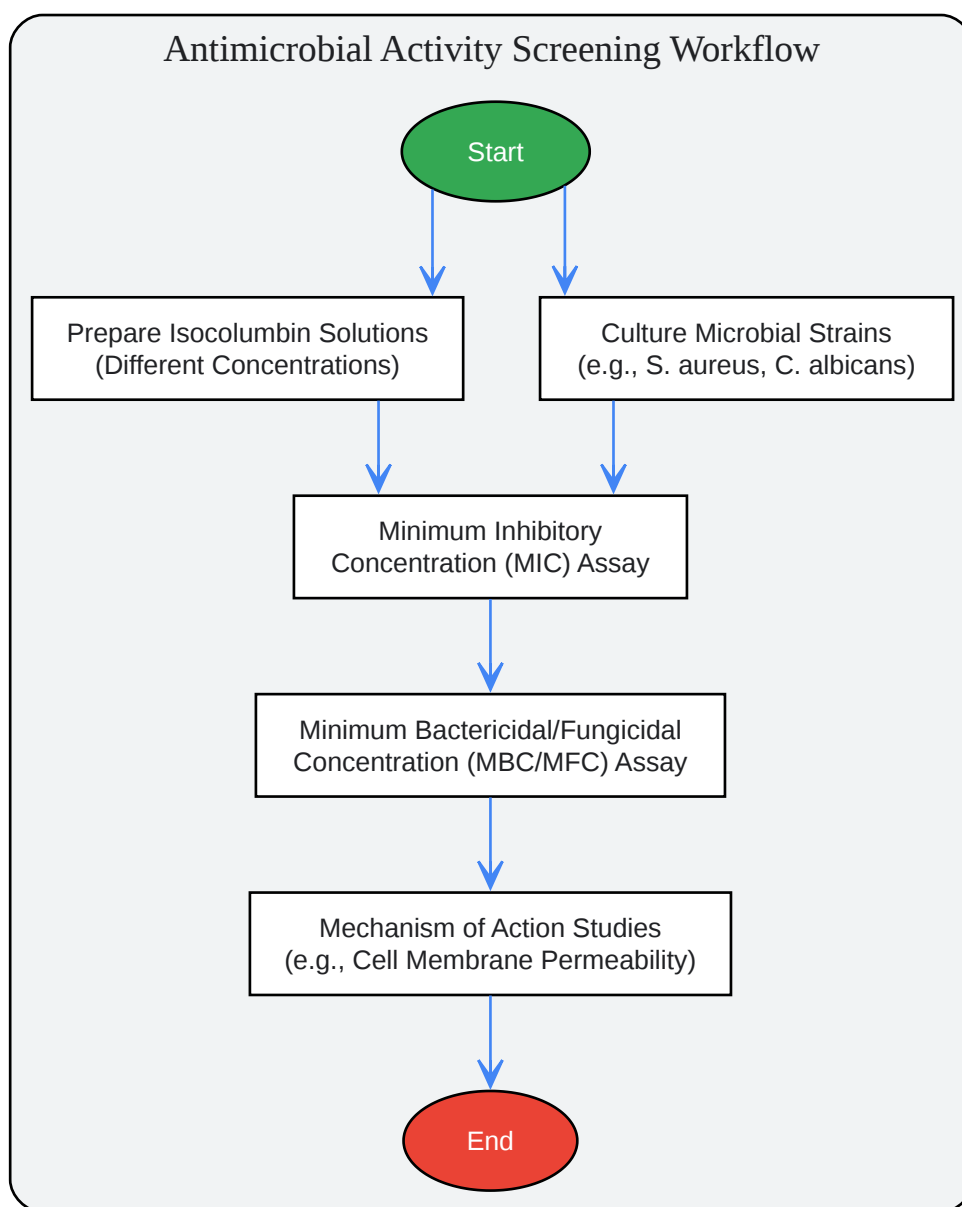


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Caption: Hypothesized anti-inflammatory mechanism of **Isocolumbin**.

Antimicrobial Activity

Isocolumbin has been reported to possess antimicrobial properties. The exact mechanisms of its action against various pathogens are not yet fully elucidated but are thought to involve the disruption of microbial cell integrity or interference with essential metabolic pathways.



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